

Digitalose: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Digitalose*

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An In-depth Examination of the Deoxy Sugar Component of Cardiac Glycosides

This technical guide provides a comprehensive overview of **Digitalose**, a naturally occurring deoxy sugar that is a critical component of various cardiac glycosides. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical identity, properties, experimental protocols for its synthesis and isolation, and its role in significant biological pathways.

Core Chemical and Physical Data

Digitalose, a methyl ether of D-fucose, is a key monosaccharide found in a variety of cardiac glycosides.[1][2] Its formal IUPAC name is 6-Deoxy-3-O-methyl-D-galactose.[2] The Chemical Abstracts Service (CAS) has assigned the registry number 4481-08-7 to this compound.[2]

Quantitative Data Summary

The following table summarizes the key quantitative data for **Digitalose**, including its molecular formula, molecular weight, and other physical properties.

Property	Value	Reference(s)
IUPAC Name	6-Deoxy-3-O-methyl-D-galactose	[2]
CAS Number	4481-08-7	[2]
Other Names	D-Digitalose, 3-Methyl-D-fucose	[2]
Molecular Formula	C ₇ H ₁₄ O ₅	[2]
Molar Mass	178.184 g·mol ⁻¹	[2]
Melting Point	106 °C (223 °F; 379 K)	[2]

Experimental Protocols

This section details the methodologies for the chemical synthesis of **Digitalose** and its isolation from natural sources.

Chemical Synthesis of D-Digitalose

While a variety of synthetic routes for deoxy sugars have been developed, a stereoselective synthesis of a protected derivative of the L-enantiomer of digitoxose has been described, which can be adapted for D-**Digitalose**. [3] The following is a generalized workflow based on established carbohydrate chemistry principles:

- **Starting Material:** The synthesis typically begins with a readily available D-galactose derivative.
- **Protection of Hydroxyl Groups:** Key hydroxyl groups on the galactose starting material are selectively protected to allow for modifications at specific positions. This often involves the use of protecting groups such as benzyl or silyl ethers.
- **Deoxygenation at C-6:** The C-6 hydroxyl group is converted into a good leaving group (e.g., a tosylate or mesylate) and subsequently removed via reduction, often using a hydride reagent like lithium aluminum hydride.

- Methylation at C-3: The hydroxyl group at the C-3 position is selectively methylated, for example, using sodium hydride and methyl iodide.
- Deprotection: The protecting groups are removed under appropriate conditions to yield D-**Digitalose**.
- Purification: The final product is purified using chromatographic techniques, such as column chromatography on silica gel, to obtain pure D-**Digitalose**.

Isolation of Digitalose from Natural Sources

Digitalose is a component of cardiac glycosides found in plants of the *Digitalis* genus, such as *Digitalis purpurea* (foxglove).^{[4][5]} The isolation of **Digitalose** involves the extraction of the parent glycosides followed by hydrolysis to cleave the sugar moieties.

1. Extraction of Cardiac Glycosides:

- Plant Material Preparation: Dried and finely powdered leaves of *Digitalis purpurea* are used as the starting material.^[5]
- Solvent Extraction: The powdered leaves are extracted with an organic solvent, typically ethanol or methanol, which may be mixed with water.^{[5][6]} This can be done through maceration, soxhlet extraction, or ultrasonication to enhance efficiency.^[5]
- Filtration and Concentration: The resulting extract is filtered to remove solid plant material, and the solvent is evaporated under reduced pressure to yield a crude extract.^{[5][7]}
- Purification of Glycosides: The crude extract is then subjected to further purification steps, such as liquid-liquid fractionation and column chromatography, to isolate the desired cardiac glycosides.^[8]

2. Hydrolysis of Cardiac Glycosides:

- Acid Hydrolysis: The purified cardiac glycosides are subjected to acid-catalyzed hydrolysis to break the glycosidic bonds and release the constituent sugars.^{[9][10]} This is typically achieved by heating the glycosides in a dilute mineral acid solution (e.g., 0.05 N mineral acid in 50% aqueous methanol).^[10]

- **Neutralization and Extraction:** After hydrolysis, the reaction mixture is neutralized. The aglycones (the non-sugar portion of the glycosides) are typically insoluble in water and can be removed by filtration or extraction with an organic solvent.
- **Isolation and Purification of **Digitalose**:** The aqueous layer containing the liberated sugars, including **Digitalose**, is then concentrated. The individual sugars are separated and purified using chromatographic techniques, such as preparative high-performance liquid chromatography (HPLC), to yield pure **Digitalose**.^[8]

Signaling and Biosynthetic Pathways

Digitalose plays a crucial role as a structural component of biologically active molecules and is itself the product of a specific biosynthetic pathway.

Biosynthesis of TDP-D-Digitoxose

In many organisms, sugars are activated for use in glycosylation reactions by being attached to a nucleotide diphosphate, such as thymidine diphosphate (TDP). The biosynthesis of TDP-D-digitoxose is a multi-step enzymatic process.^{[11][12]}

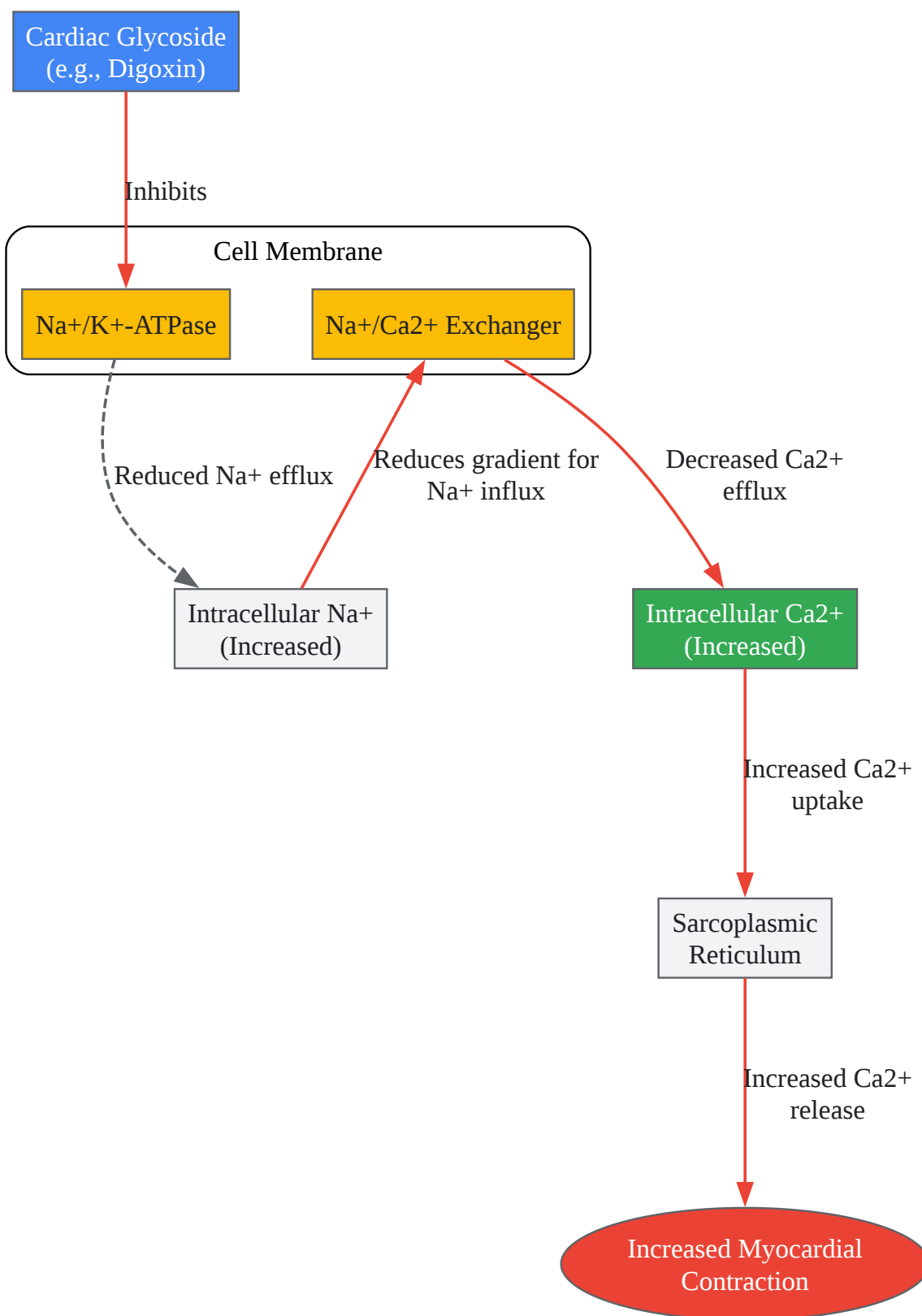


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Caption: Biosynthetic pathway of TDP-D-Digitoxose.

Mechanism of Action of Cardiac Glycosides

Digitalose is a key component of cardiac glycosides like digoxin, which exert their therapeutic effects by inhibiting the Na⁺/K⁺-ATPase pump in cardiac muscle cells.^{[4][13][14]} This inhibition leads to a cascade of events that ultimately increases the force of heart muscle contraction.^{[1][4]}



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Caption: Signaling pathway for cardiac glycoside action.

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References

- 1. researchgate.net [researchgate.net]
- 2. Digitalose - Wikipedia [en.wikipedia.org]
- 3. On the synthesis of the 2,6-dideoxysugar L-digitoxose - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. CV Pharmacology | Cardiac Glycosides (Digoxin) [cvpharmacology.com]
- 5. media.neliti.com [media.neliti.com]
- 6. US2449673A - Extraction and isolation of digitoxin - Google Patents [patents.google.com]
- 7. CN101623377A - Digitalis extract as well as preparation method and application thereof - Google Patents [patents.google.com]
- 8. researchgate.net [researchgate.net]
- 9. cnc.nuph.edu.ua [cnc.nuph.edu.ua]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Enzymatic Synthesis of TDP-deoxysugars - PMC [pmc.ncbi.nlm.nih.gov]
- 13. droracle.ai [droracle.ai]
- 14. Cardiac glycosides and sodium/potassium-ATPase - PubMed [pubmed.ncbi.nlm.nih.gov]
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